

# 3-Iodophenol CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Iodophenol

Cat. No.: B1680319

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## An In-depth Technical Guide to 3-Iodophenol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **3-Iodophenol** (CAS No: 626-02-8), a pivotal halogenated phenol intermediate in organic synthesis and pharmaceutical development. The document details its physicochemical properties, synthesis methodologies, and key applications, with a focus on its role in forming carbon-carbon and carbon-heteroatom bonds. Detailed experimental protocols for its synthesis and its application in Suzuki-Miyaura coupling are provided, alongside visual diagrams to elucidate reaction pathways and workflows. This guide is intended to be a valuable resource for researchers and professionals engaged in synthetic chemistry and drug discovery.

### Chemical Identity and Properties

**3-Iodophenol**, also known as m-iodophenol, is an aromatic organic compound valued for its dual reactivity, stemming from its phenolic hydroxyl group and the iodo substituent on the benzene ring.<sup>[1]</sup>

### Quantitative Data Summary

The key physicochemical properties of **3-Iodophenol** are summarized in the table below for quick reference.

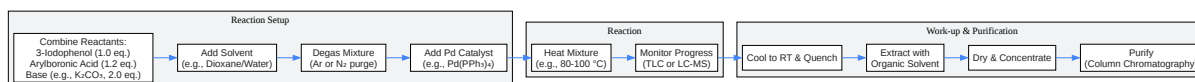
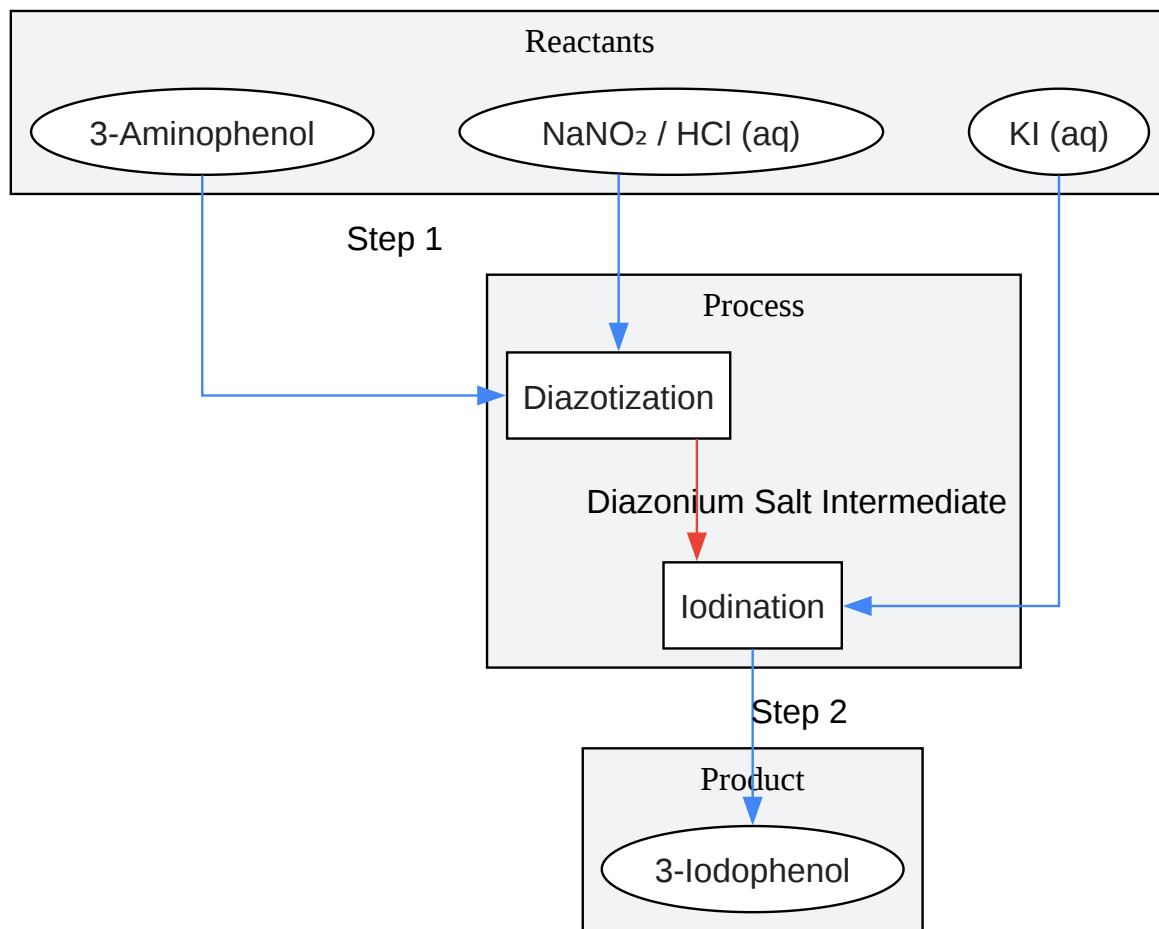
Property	Value	Reference(s)
CAS Number	626-02-8	[2]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IO	[2]
Molecular Weight	220.01 g/mol	[2]
Appearance	Yellow-beige to grey crystalline powder/crystals	[2]
Melting Point	42-44 °C	[2]
Boiling Point	190 °C	[2]
Solubility	Slightly soluble in water; soluble in DMSO, ethyl acetate, and chloroform.	[2]
pKa	9.03	[2]

## Synthesis of 3-Iodophenol

The most common and reliable method for the synthesis of **3-Iodophenol** is through the diazotization of 3-aminophenol, followed by a Sandmeyer-type reaction with potassium iodide.

## Synthesis Pathway

The following diagram illustrates the chemical transformation from 3-aminophenol to **3-Iodophenol**.



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## References

- 1. nbinno.com [nbinno.com]
- 2. Page loading... [guidechem.com]
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